

# "calcium plumbate chemical formula and nomenclature"

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## Compound of Interest

Compound Name: CALCIUM PLUMBATE

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An In-depth Technical Guide to **Calcium Plumbate**: Chemical Formula and Nomenclature

## Introduction

**Calcium plumbate** is an inorganic compound that has historically been significant as an anti-corrosive pigment in paints and coatings.<sup>[1]</sup> From an inorganic chemistry perspective, it is classified as a mixed-metal oxide.<sup>[2]</sup> This guide provides a detailed overview of its chemical formula, nomenclature, physical and chemical properties, synthesis protocols, and analytical characterization methods.

## Chemical Formula and Nomenclature

There are two primary chemical formulas associated with **calcium plumbate** found in chemical literature and databases:

- $\text{Ca}_2\text{PbO}_4$ : This is the more commonly cited formula in technical and safety datasheets and is referred to as dicalcium lead tetraoxide or calcium orthoplumbate.<sup>[2][3]</sup> In this compound, lead is in the +4 oxidation state ( $\text{Pb(IV)}$ ).<sup>[2]</sup> The structure consists of  $\text{PbO}_6$  octahedra that share edges to form a three-dimensional network, with calcium ions ( $\text{Ca}^{2+}$ ) situated within this network.<sup>[2]</sup>
- $\text{CaPbO}_3$ : This formula is also referenced, though less frequently in the context of its use as a pigment.<sup>[1][4]</sup>

The nomenclature for **calcium plumbate** can be varied, with several synonyms in use:

- IUPAC Name: For  $\text{CaPbO}_3$ , the IUPAC name is calcium dioxido(oxo)lead.[5] For  $\text{Ca}_2\text{PbO}_4$ , a descriptive name is dicalcium lead(IV) tetroxide.[3]
- Common Synonyms: Other names include (beta-4)-plumbate(pbo44-calcium(1:2)), dicalciumleadtetraoxide, and Plumbate ( $\text{PbO}_4^{4-}$ ), calcium (1:2), (T-4)-.[3]

## Physicochemical Properties

A summary of the key quantitative data for **calcium plumbate** is presented in the table below.

Property	Value	Source
Molecular Formula	$\text{Ca}_2\text{PbO}_4$	[3]
$\text{CaPbO}_3$	[1][4]	
Molecular Weight	351.35 g/mol (for $\text{Ca}_2\text{PbO}_4$ )	[3]
295.28 g/mol (for $\text{CaPbO}_3$ )	[4]	
CAS Number	12013-69-3 (for $\text{Ca}_2\text{PbO}_4$ )	[2][3][6][7]
12774-29-7 (for $\text{CaPbO}_3$ )	[1][4]	
EINECS Number	234-591-3	[3][6][7]
Appearance	Orange to brown crystalline powder	[3]
Density	5.71 g/cm <sup>3</sup>	[3][6]
Melting Point	Decomposes upon heating	[3][6]
Water Solubility	Insoluble in water; decomposes in hot water. Soluble in acids with decomposition.	[3]

## Experimental Protocols

## Synthesis of Calcium Plumbate

The synthesis of **calcium plumbate** can be achieved through several methods, primarily solid-state reactions and sol-gel techniques.

### 4.1.1. Solid-State Reaction

This is the conventional method for producing **calcium plumbate**.<sup>[2]</sup>

- Precursors: Calcium oxide (CaO) and lead(IV) oxide (PbO<sub>2</sub>) or lead(II) oxide (PbO).<sup>[1][2]</sup>
- Procedure: The solid precursors are intimately mixed in the desired stoichiometric ratio. The mixture is then subjected to high temperatures in a furnace. The reaction involves the diffusion of ions through the solid state to form the final product.<sup>[2]</sup> The reaction rate is noted to increase significantly at 750°C.<sup>[2]</sup> An excess of oxygen is required, particularly when starting with PbO, to ensure the formation of Pb(IV) in the final plumbate structure.<sup>[1]</sup>

### 4.1.2. Sol-Gel Methods

Recent research has demonstrated the synthesis of **calcium plumbate** via sol-gel routes, which can lead to phase-pure products at lower temperatures and shorter reaction times compared to the solid-state method.<sup>[1][8]</sup>

- Pechini Complex Route & Water Soluble Polymer Method: These are two variations of the sol-gel approach.<sup>[8]</sup>
- Procedure: These methods involve the formation of a homogeneous solution of calcium and lead precursors, which is then transformed into a gel. The gel is subsequently dried and annealed at elevated temperatures. For instance, **calcium plumbate** as a single phase has been obtained after annealing at 800°C for 2 hours.<sup>[8]</sup>

## Analytical Characterization

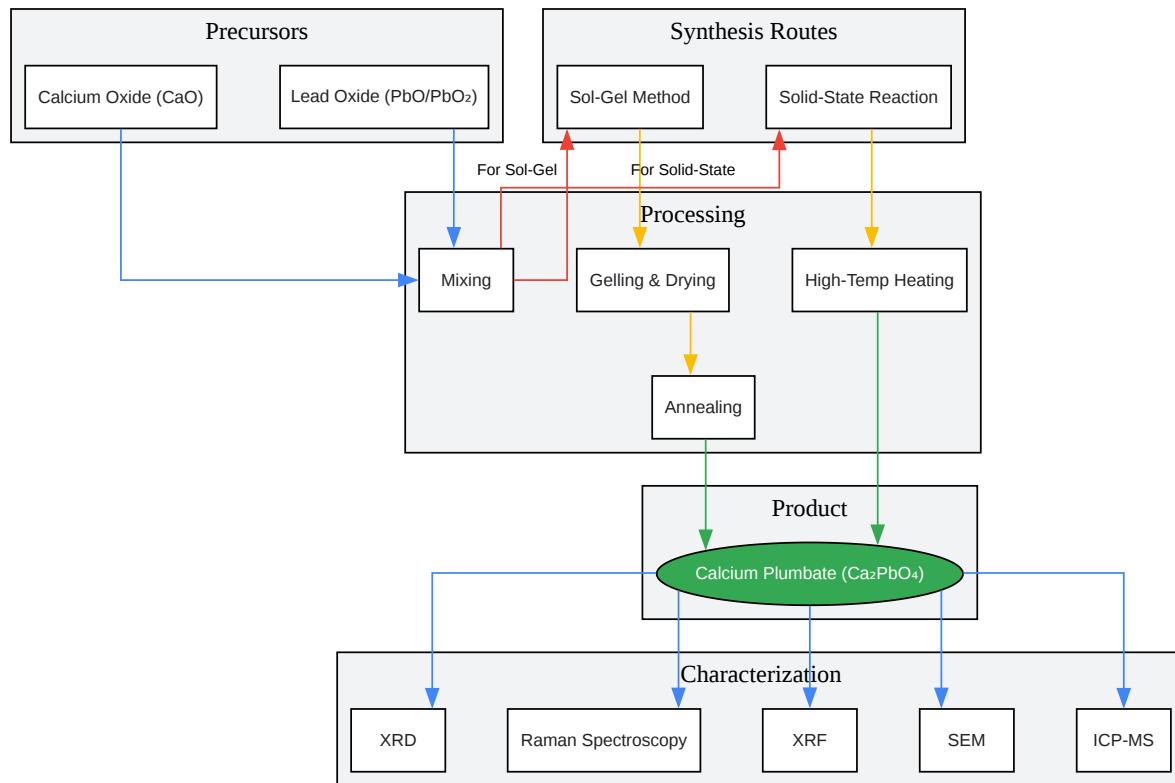
Several analytical techniques are employed to confirm the synthesis and characterize the properties of **calcium plumbate**.

- X-ray Diffraction (XRD): This is a primary technique used to determine the crystal structure and phase composition of the synthesized material.<sup>[2][8]</sup>

- Raman Spectroscopy: Used to identify the vibrational modes of the compound, providing information about its structure and phase purity.[8]
- X-ray Fluorescence (XRF) Spectroscopy: An elemental analysis technique used to determine the elemental composition of the sample and to detect any potential loss of lead during high-temperature synthesis.[2][8]
- Scanning Electron Microscopy (SEM): Provides information about the morphology and microstructure of the **calcium plumbate** particles.[8]
- Inductively Coupled Plasma Mass Spectrometry (ICP-MS): A highly sensitive technique for purity certification, allowing for the detection and quantification of metallic and non-metallic impurities.[2]

## Visualized Workflow

The following diagram illustrates the general workflow for the synthesis and characterization of **calcium plumbate**.

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Caption: Synthesis and characterization workflow for **calcium plumbate**.

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